

# 4-Methyl-3-nitrobenzamide molecular structure and formula

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## Compound of Interest

Compound Name: 4-Methyl-3-nitrobenzamide

Cat. No.: B098135

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## An In-depth Technical Guide to 4-Methyl-3-nitrobenzamide

### Abstract

This technical guide provides a comprehensive overview of **4-Methyl-3-nitrobenzamide**, a substituted aromatic amide. It details the compound's molecular structure, chemical formula, and key physicochemical properties. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis, offering a consolidated source of technical data. All quantitative information is summarized in structured tables for clarity and comparative analysis.

## Chemical Identity and Properties

**4-Methyl-3-nitrobenzamide** is a chemical compound characterized by a benzene ring substituted with a methyl group, a nitro group, and a carboxamide group.<sup>[1][2]</sup> Its identity and core physical properties are summarized below.

Property	Value	Reference(s)
IUPAC Name	4-methyl-3-nitrobenzamide	<a href="#">[1]</a> <a href="#">[3]</a>
Synonyms	3-nitro-4-methylbenzamide	<a href="#">[1]</a>
CAS Number	19013-11-7	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	180.163 g/mol	<a href="#">[1]</a>
Appearance	White to cream or pale yellow to yellow powder or granules	<a href="#">[3]</a>
Melting Point	162.0 - 168.0 °C	<a href="#">[3]</a>
Assay (HPLC)	≥97.5%	<a href="#">[3]</a>
SMILES String	CC1=C(C=C(C=C1)C(=O)N)--- INVALID-LINK--[O-]	<a href="#">[1]</a> <a href="#">[2]</a>
InChI Key	YEUGEQUFPMJGCD- UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[3]</a>

## Molecular Structure

The molecular structure of **4-Methyl-3-nitrobenzamide** consists of a central benzene ring. A methyl group (-CH<sub>3</sub>) is located at position 4, and a nitro group (-NO<sub>2</sub>) is at position 3. The benzamide functional group (-CONH<sub>2</sub>) is attached at position 1.

2D molecular structure of **4-Methyl-3-nitrobenzamide**.

## Synthesis and Experimental Protocols

The synthesis of **4-Methyl-3-nitrobenzamide** typically starts from 4-methyl-3-nitrobenzoic acid. The process involves the conversion of the carboxylic acid to a more reactive acyl chloride, which is then reacted with ammonia to form the final amide product.

## Experimental Protocol: Synthesis from 4-Methyl-3-nitrobenzoic Acid

This protocol outlines a standard laboratory procedure for the synthesis of **4-Methyl-3-nitrobenzamide**.

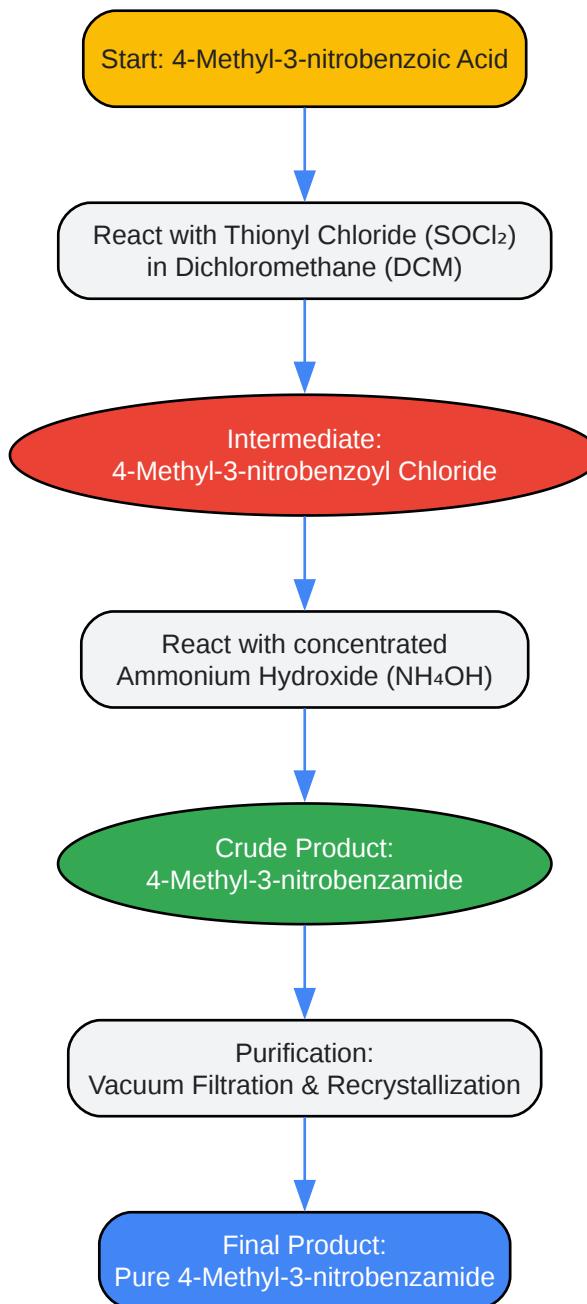
Materials:

- 4-Methyl-3-nitrobenzoic acid
- Thionyl chloride ( $\text{SOCl}_2$ )
- Ammonium hydroxide ( $\text{NH}_4\text{OH}$ ) solution (concentrated)
- Dichloromethane (DCM) (anhydrous)
- Ice bath
- Magnetic stirrer and stir bar
- Round-bottom flask with reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- Acyl Chloride Formation:
  - In a round-bottom flask, dissolve 1.0 mole of 4-methyl-3-nitrobenzoic acid in anhydrous dichloromethane.
  - Slowly add 1.2 moles of thionyl chloride to the solution under stirring.
  - Fit the flask with a reflux condenser and heat the mixture gently to reflux for 2-3 hours. The reaction progress can be monitored by the cessation of HCl gas evolution.
  - After the reaction is complete, remove the excess thionyl chloride and DCM under reduced pressure using a rotary evaporator to obtain the crude 4-methyl-3-nitrobenzoyl chloride.

- Amidation:
  - Cool the flask containing the crude acyl chloride in an ice bath.
  - Slowly add the crude product to a stirred, chilled concentrated ammonium hydroxide solution.
  - Continue stirring vigorously for 30-60 minutes. A precipitate of **4-Methyl-3-nitrobenzamide** will form.
- Purification:
  - Collect the solid product by vacuum filtration.
  - Wash the solid with cold water to remove any unreacted ammonia and ammonium salts.
  - Recrystallize the crude product from a suitable solvent (e.g., ethanol/water mixture) to obtain the purified **4-Methyl-3-nitrobenzamide**.
  - Dry the final product under vacuum.



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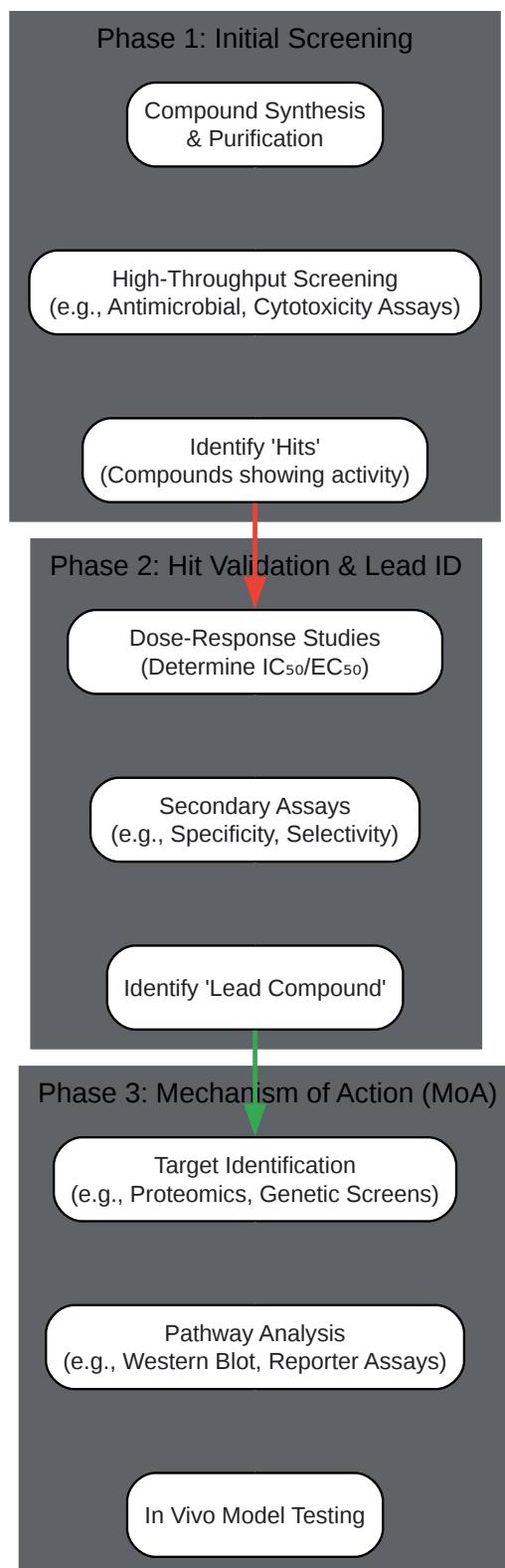
General synthesis workflow for **4-Methyl-3-nitrobenzamide**.

## Biological Activity

Specific biological activities and detailed signaling pathways for **4-Methyl-3-nitrobenzamide** are not extensively documented in publicly available literature. However, the benzamide scaffold is a known "privileged structure" in medicinal chemistry, appearing in a wide array of

biologically active compounds.<sup>[4]</sup> Derivatives of benzamide have shown potential as antimicrobial and anticancer agents.<sup>[4][5]</sup> The biological potential of **4-Methyl-3-nitrobenzamide** would need to be determined through systematic screening and mechanism-of-action studies.

The logical workflow for investigating the potential biological activity of a novel compound like **4-Methyl-3-nitrobenzamide** is outlined below.



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Logical workflow for biological activity investigation.

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- To cite this document: BenchChem. [4-Methyl-3-nitrobenzamide molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098135#4-methyl-3-nitrobenzamide-molecular-structure-and-formula]

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